

Literature review on cobalt(II) iodide complexes

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Compound of Interest

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An In-depth Technical Guide on Cobalt(II) Iodide Complexes

Cobalt(II) iodide (CoI_2) is an inorganic compound that serves as a precursor in the synthesis of various coordination complexes.[1][2] These complexes exhibit a range of interesting structural, magnetic, and spectroscopic properties, which are highly dependent on the nature of the ligands coordinated to the cobalt center. This technical guide provides a comprehensive literature review of cobalt(II) iodide complexes, focusing on their synthesis, characterization, and key properties. It is intended for researchers, scientists, and professionals in the fields of chemistry and materials science.

Synthesis of Cobalt(II) Iodide Complexes

The synthesis of cobalt(II) iodide complexes typically involves the reaction of cobalt(II) iodide with a stoichiometric amount of the desired ligand in a suitable solvent. Due to the hygroscopic nature of cobalt(II) iodide, it is often prepared in situ from the reaction of cobalt metal powder with iodine in a coordinating solvent like acetonitrile.[3] The resulting cobalt(II) iodide solution is then reacted with the ligand.

Several classes of ligands have been successfully used to synthesize cobalt(II) iodide complexes, including:

- N-donor ligands: Pyridine and its derivatives, 1,2-bis(arylimino)acenaphthene (BIAN), and 1,4-diazabuta-1,3-diene (DAD) ligands have been shown to form stable complexes with cobalt(II) iodide.[3][4]

- P-donor ligands: Alkylphosphine and arylphosphine ligands have also been employed in the synthesis of cobalt(II) iodide complexes.[\[5\]](#)[\[6\]](#)
- Macrocyclic ligands: Pyridine-based macrocyclic ligands have been used to create cobalt(II) iodide complexes with specific coordination geometries.[\[7\]](#)[\[8\]](#)

The choice of ligand and reaction conditions can influence the coordination geometry of the resulting complex, which in turn affects its physical and chemical properties.

Characterization of Cobalt(II) Iodide Complexes

A variety of analytical techniques are employed to characterize cobalt(II) iodide complexes:

- Single-Crystal X-ray Diffraction: This is a powerful technique for determining the precise three-dimensional structure of the complexes, including bond lengths, bond angles, and the coordination geometry of the cobalt ion.[\[3\]](#)[\[4\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic vibrational frequencies of the ligands and to confirm their coordination to the cobalt center. For instance, the C=N stretching frequency in BIAN ligands can indicate the redox state of the ligand.[\[3\]](#)
- UV-Visible (UV-Vis) Spectroscopy: This technique provides information about the electronic transitions within the complex and can help to elucidate the coordination environment of the Co(II) ion.[\[9\]](#)[\[10\]](#) The color of the complexes is a direct result of these electronic transitions.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Magnetic Susceptibility Measurements: These measurements are crucial for understanding the magnetic properties of the complexes, such as their spin state and magnetic anisotropy. Many cobalt(II) complexes are paramagnetic due to the presence of unpaired electrons.[\[3\]](#)[\[4\]](#)[\[14\]](#)[\[15\]](#)
- Cyclic Voltammetry: This electrochemical technique is used to study the redox behavior of the complexes, particularly those with redox-active ligands.[\[3\]](#)

Properties and Applications of Cobalt(II) Iodide Complexes

Cobalt(II) iodide complexes exhibit a range of interesting properties, with potential applications in various fields:

- **Magnetic Materials:** A significant area of research focuses on the magnetic properties of cobalt(II) iodide complexes. Some of these complexes exhibit slow magnetic relaxation in an applied magnetic field, classifying them as field-induced single-ion magnets (SIMs).^{[3][16][17]} This property arises from the magnetic anisotropy of the Co(II) ion, which can be tuned by the choice of ligand.^{[3][7]}
- **Catalysis:** Cobalt complexes, in general, are known to be active catalysts in various organic reactions.^[18] Cobalt(II) iodide complexes with phosphine ligands, when activated with methylaluminoxane (MAO), have been shown to be highly active catalysts for butadiene polymerization.^[5]
- **Thermochromism:** Some cobalt(II) complexes exhibit thermochromism, a property where the color of the compound changes with temperature.^{[11][12][13][19][20]} This phenomenon is often associated with a change in the coordination geometry of the cobalt ion.^{[12][13]}
- **Biological Activity:** While the biological activity of cobalt(II) iodide complexes is not as extensively studied as other cobalt complexes, research has shown that cobalt complexes, in general, can exhibit a range of biological effects, including antimicrobial and anticancer activity.^{[21][22][23][24][25][26][27]} The mechanism of action is often related to the ability of the cobalt ion to interact with biological molecules like proteins and DNA.^{[21][24]}

Quantitative Data

The following tables summarize key quantitative data for selected cobalt(II) iodide complexes reported in the literature.

Table 1: Crystallographic and Bond Parameter Data for Selected Cobalt(II) Iodide Complexes.

| Co mpl ex | For mul a | Cry stal Sys tem | Spa ce Gro up | a (Å) | b (Å) | c (Å) | β (°) | Co- N (Å) | Co-I (Å) | N- Co- N (°) | I- Co-I (°) | Ref. |
|--|--|---------------------------|------------------------|--------------------|--------------------|--------------------|--------------------|-------------------------------|--|-----------------------|-------------------|------|
| [(dpp- BIA N)C ol ₂] · Me CN | C ₃₈ H ₄₃ CoI ₂ N ₃ | Mon oclin ic | P2 ₁ / n | 14.2 37(3)) | 16.1 08(3)) | 16.3 31(3)) | 108. 03(3)) | 2.07 3(3), 2.09 0(3) | 2.53 43(7) 2.53 46(6) | 81.2 4(12) | 109. 33(2) | [3] |
| [(Py)] ₂ Co I ₂] | C ₁₀ H ₁₀ CoI ₂ N ₂ | Mon oclin ic | C2/c | 12.3 96(3)) | 7.63 27(9)) | 15.0 13(3)) | 99.4 9(3) | 2.04 1(7) | 2.56 43(1 1) | 106. 7(4) | 115. 80(7) | [3] |
| [CoI] ₂ (M es- DA D)] | C ₂₀ H ₂₆ CoI ₂ N ₂ | Mon oclin ic | P2 ₁ / c | 10.1 23(2)) | 14.2 15(3)) | 16.5 41(3)) | 106. 98(3)) | 2.08 (1), 2.10 (1) | 2.54 1(2), 2.54 8(2) | 81.4 (4) | 109. 85(6) | [4] |

Table 2: Magnetic and Spectroscopic Data for Selected Cobalt(II) Iodide Complexes.

| Complex | $\chi_m T$ at 300 K (cm ³ mol ⁻¹ K) | D (cm ⁻¹) | Key IR Bands (cm ⁻¹) | Key UV-Vis Bands (nm) | Ref. |
|---|---|-----------------------|--|--------------------------|------|
| [(dpp- BIAN)CoI ₂] ₂ ·Me eCN | 2.93 | -22.6 | 1600-1646 (C=N) | - | [3] |
| [(Py) ₂ CoI ₂] | 2.48 | -5.9 | 1604 (C=N) | - | [3] |
| [CoI ₂ (Mes- DAD)] | 3.25 | 17.2 | - | - | [4] |

Experimental Protocols

Synthesis of $[(\text{Py})_2\text{CoI}_2][3]$

- In situ preparation of CoI_2 : Crystalline iodine (0.254 g, 1 mmol) and an excess of powdered metallic cobalt are placed in a vial with acetonitrile. The mixture is heated to facilitate the reaction, forming a $\{\text{CoI}_2 \cdot x\text{MeCN}\}$ adduct.
- Removal of solvent: The acetonitrile is removed from the adduct by drying in a dynamic vacuum at 120 °C for 3 hours.
- Complexation: Toluene (25 mL) is condensed into the vial containing the anhydrous CoI_2 . Pyridine (0.158 g, 2 mmol) is then added.
- Crystallization: The vial is sealed and heated in an oil bath at 130 °C until the CoI_2 is completely dissolved, resulting in a blue solution. Slow cooling of the reaction mixture (10 °C per hour) leads to the formation of blue needle-shaped single crystals suitable for X-ray diffraction.

Synthesis of $[(\text{dpp-BIAN})\text{CoI}_2] \cdot \text{MeCN}[3]$

- In situ preparation of CoI_2 : Cobalt diiodide (1 mmol) is prepared in situ in acetonitrile from iodine (0.254 g, 1 mmol) and an excess of powdered metallic cobalt.
- Complexation: The ligand 1,2-bis(2,6-diisopropylphenylimino)acenaphthene (dpp-BIAN) (0.5 g, 1 mmol) is added to the cobalt diiodide solution. The color of the reaction mixture instantly changes from green to red-brown.
- Crystallization: Crystallization from acetonitrile at room temperature yields red crystals in the form of parallelepipeds.

Visualizations

The following diagrams illustrate key concepts and workflows related to cobalt(II) iodide complexes.

Caption: Experimental workflow for the synthesis and characterization of cobalt(II) iodide complexes.

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References

- 1. Cobalt(II) iodide - Wikipedia [en.wikipedia.org]
- 2. laboratorynotes.com [laboratorynotes.com]
- 3. Complexes of Cobalt(II) Iodide with Pyridine and Redox Active 1,2-Bis(arylimino)acenaphthene: Synthesis, Structure, Electrochemical, and Single Ion Magnet Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Some Novel Cobalt Diphenylphosphine Complexes: Synthesis, Characterization, and Behavior in the Polymerization of 1,3-Butadiene - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Synthesis, structural and magnetic properties of cobalt(ii) complexes with pyridine-based macrocyclic ligand containing two pyridine pendant arms - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 8. Synthesis, structural and magnetic properties of cobalt(ii) complexes with pyridine-based macrocyclic ligand containing two pyridine pendant arms - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. Thermochromism, stability and thermodynamics of cobalt(ii) complexes in newly synthesized nitrate based ionic liquid and its photostability - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 12. researchgate.net [researchgate.net]
- 13. pubs.acs.org [pubs.acs.org]
- 14. epublications.marquette.edu [epublications.marquette.edu]
- 15. ijsrp.org [ijsrp.org]
- 16. researchgate.net [researchgate.net]

- 17. Complexes of Cobalt(II) Iodide with Pyridine and Redox Active 1,2-Bis(arylimino)acenaphthene: Synthesis, Structure, Electrochemical, and Single Ion Magnet Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Page loading... [wap.guidechem.com]
- 19. pubs.acs.org [pubs.acs.org]
- 20. iris.unipa.it [iris.unipa.it]
- 21. Cobalt Derivatives as Promising Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 22. In vitro biological activity of cobalt(II) complexes with salicylaldimine ligands in microbial and cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. pubs.acs.org [pubs.acs.org]
- 24. mdpi.com [mdpi.com]
- 25. mdpi.com [mdpi.com]
- 26. Cobalt Complexes as Antiviral and Antibacterial Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 27. mdpi.com [mdpi.com]
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